

Essential Safety and Operational Guide for 4-(Bromomethyl)-3-nitrobenzoic Acid

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Compound of Interest

Compound Name: 4-(Bromomethyl)-3-nitrobenzoic acid

Cat. No.: B187983

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This document provides immediate, essential safety and logistical information for handling **4-(Bromomethyl)-3-nitrobenzoic acid**, including personal protective equipment (PPE) guidelines, operational procedures, and disposal plans. It is intended for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

Property	Value
Physical State	Powder Solid[1][2]
Appearance	Pale yellow to pink crystalline powder[3][4]
Molecular Formula	C8H6BrNO4[1][5]
Molecular Weight	260.04 g/mol [1][6]
Melting Point	127-130 °C (lit.)[3][5][7]
Solubility	Soluble in DMF and dichloromethane; Insoluble in water[3][4][5][7]
GHS Signal Word	Danger[1][5]
Hazard Class	Skin Corrosion/Irritation, Category 1B[5][6]

Personal Protective Equipment (PPE)

When handling **4-(Bromomethyl)-3-nitrobenzoic acid**, a corrosive solid that can cause severe skin burns, eye damage, and respiratory irritation, the following personal protective equipment is mandatory.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[8\]](#)

PPE Category	Equipment Specification	Rationale
Eye and Face Protection	Chemical splash goggles and a full-face shield. [9] [10]	Protects against dust particles and splashes that can cause severe eye damage and irritation. [1] [11] A face shield offers a broader barrier of protection. [9] [10]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat or chemical-resistant suit. [10]	Prevents direct contact with the skin, which can lead to severe burns. [1] [11]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator with a type P3 (EN 143) cartridge. [2] [5]	Essential when handling the powder outside of a certified chemical fume hood to prevent inhalation of dust, which can irritate the respiratory tract. [8] [11]

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is crucial to ensure safety.

- Preparation and Engineering Controls:
 - Always handle **4-(Bromomethyl)-3-nitrobenzoic acid** within a certified chemical fume hood to minimize inhalation exposure.[\[11\]](#)
 - Ensure that an eyewash station and safety shower are readily accessible and have been recently tested.[\[2\]](#)

- Keep the container tightly closed when not in use and store it in a dry, cool, and well-ventilated area designated for corrosive materials.[1][2]
- Handling the Solid:
 - Before handling, put on all required PPE as specified in the table above.
 - When weighing or transferring the powder, do so carefully to minimize dust generation.[8]
 - Use tools (spatulas, etc.) that will not generate static electricity.
- Preparing Solutions:
 - If dissolving the solid, always add the **4-(Bromomethyl)-3-nitrobenzoic acid** powder to the solvent slowly and with continuous stirring.[11]
 - This compound is soluble in DMF and dichloromethane but insoluble in water.[3][7]
- Post-Handling:
 - After handling, wash hands and any exposed skin thoroughly with soap and water.[2][8]
 - Decontaminate all surfaces and equipment that may have come into contact with the chemical.
 - Remove PPE carefully to avoid contaminating yourself and the surrounding area.

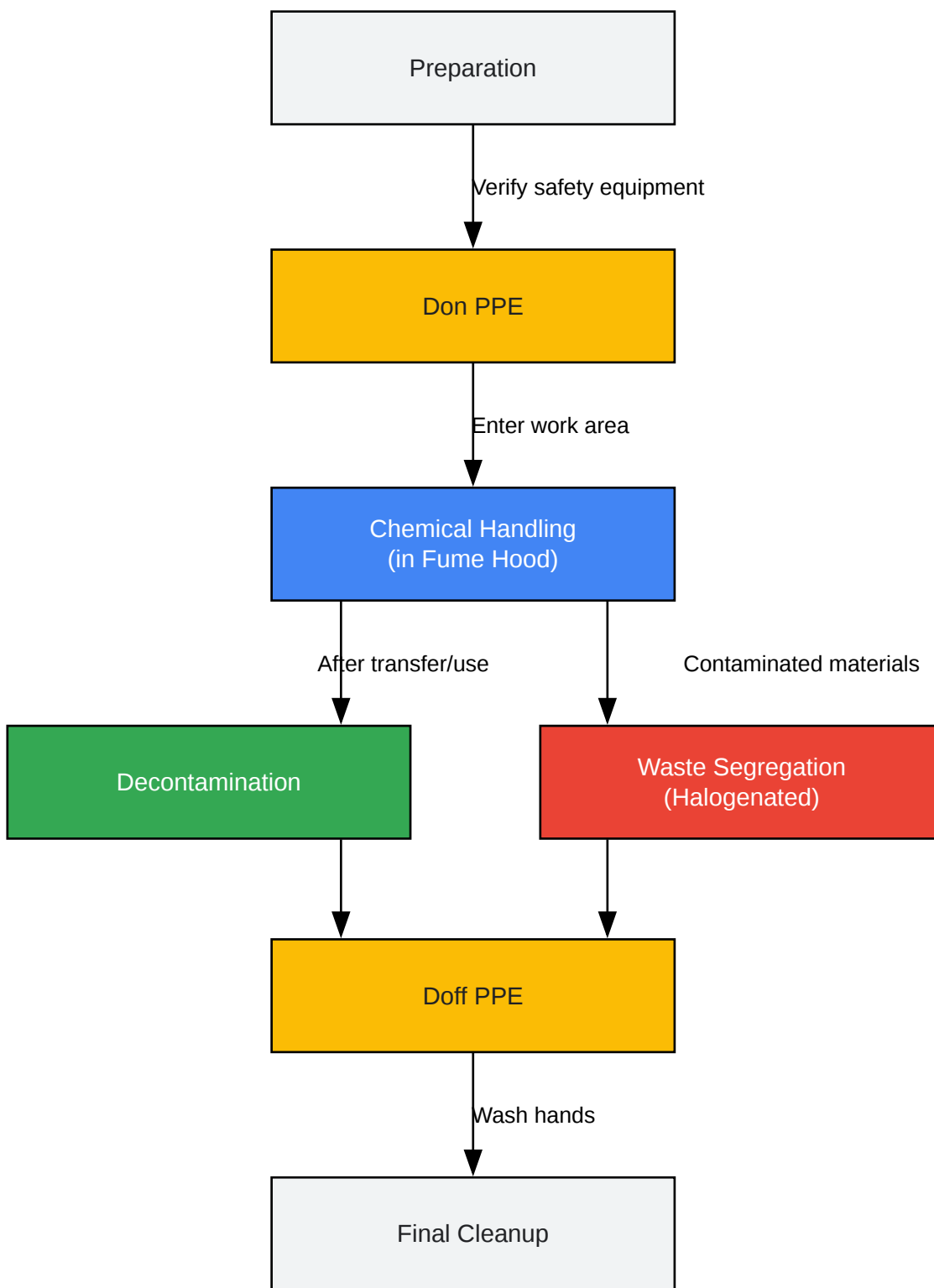
Disposal Plan

Proper disposal is critical to prevent environmental contamination and ensure laboratory safety.

- Waste Segregation:
 - As a brominated organic compound, **4-(Bromomethyl)-3-nitrobenzoic acid** and any materials contaminated with it are classified as halogenated organic waste.[12]
 - This waste must be collected in a designated, clearly labeled, and sealed container for halogenated organic waste.[13][14]

- Do not mix halogenated waste with non-halogenated waste, as this can complicate and increase the cost of disposal.[\[14\]](#)[\[15\]](#)
- Container Management:
 - Use a container that is compatible with the chemical waste.
 - The waste container must be kept closed except when adding waste.[\[13\]](#)[\[14\]](#)
 - Label the container with "Hazardous Waste" and the full chemical name: "Waste **4-(Bromomethyl)-3-nitrobenzoic acid**".[\[13\]](#)
- Final Disposal:
 - Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a certified waste disposal contractor.[\[2\]](#)
 - Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.

Safe Handling Workflow



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Caption: Workflow for safely handling **4-(Bromomethyl)-3-nitrobenzoic acid**.

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